

# A Comparative Guide to Flame Retardant Technologies: Antiblaze 100 Series vs. Novel Alternatives

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Compound of Interest		
Compound Name:	Antiblaze 100	
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This guide provides a comparative analysis of conventional chlorinated and organophosphorus flame retardants, represented by the **Antiblaze 100** series and similar compounds, against emerging novel flame retardant technologies. The focus is on providing objective performance data, detailed experimental protocols for key flammability tests, and a clear visualization of the underlying mechanisms to aid in research and development.

## **Overview of Flame Retardant Technologies**

Traditional flame retardants, such as the chlorinated phosphate esters found in the Antiblaze product line (e.g., Antiblaze 195, which is a tris(dichloropropyl)phosphate), have been widely used in polymers like polyurethane foams and polyesters for their efficacy and cost-effectiveness.[1] These compounds typically act in the gas phase by releasing radicals that interfere with the combustion cycle. However, environmental and health concerns have driven the development of novel, halogen-free alternatives.

This guide focuses on three promising categories of novel flame retardant technologies:

• Bio-Based Flame Retardants: Derived from natural sources like lignin, phytic acid, or cellulose, these offer a sustainable and often less toxic approach to fire safety. They primarily work in the condensed phase by promoting the formation of a protective char layer.[2][3][4]



- Nanomaterial-Based Flame Retardants: Incorporating nanomaterials such as graphene, layered double hydroxides (LDHs), or nanoclays into polymer matrices can significantly enhance fire resistance. These materials create a physical barrier on the polymer surface, hindering heat and mass transfer.[5][6][7]
- Intumescent Systems: These systems swell upon heating to form a thick, porous, and insulating char layer. A typical intumescent formulation includes an acid source (e.g., ammonium polyphosphate APP), a carbon source (e.g., pentaerythritol), and a blowing agent (e.g., melamine).[8][9][10]

## **Performance Benchmarking**

The following tables summarize key flammability data from various studies. It is critical to note that the data is collated from different sources and polymer systems, which affects direct comparability. The polymer matrix, flame retardant loading level (wt. %), and specific test conditions significantly influence the results.

#### **Table 1: Cone Calorimeter Data**

The Cone Calorimeter (ASTM E1354) is one of the most effective bench-scale methods for evaluating the fire behavior of materials. Key parameters include the Peak Heat Release Rate (pHRR), which is a primary indicator of fire intensity, and the Total Heat Release (THR).



Polymer Matrix	Flame Retardant System	Loading (wt. %)	pHRR (kW/m²)	THR (MJ/m²)	Char Residue (%)	Source
Convention al FRs						
Rigid PU Foam	Tris(1- chloro-2- propyl)pho sphate (TCPP)	20	~250	~18.0	Low	[3]
Epoxy Resin	Antiblaze- type (IFR System)	25	~230	~45.0	High	[11]
Novel FRs						
Rigid PU Foam	Bio-Based (PNC - Aminophos phorylated Cellulose)	15	168.9	10.9	24.1	[12]
Polypropyl ene (PP)	Intumesce nt (IFR + MEG)	25	295.1	65.3	25.1	[10]
Polypropyl ene (PP)	Nanomater ial (Graphene Oxide - GO)	2.0	878	-	High	[7]
Epoxy Resin	Intumesce nt (APP + Metal Compound )	5	~200	~40.0	High	



## Table 2: Limiting Oxygen Index (LOI) and UL 94 Data

The Limiting Oxygen Index (LOI) test (ASTM D2863) measures the minimum oxygen concentration required to sustain combustion, with higher values indicating better flame retardancy. The UL 94 vertical burn test is a widely used standard to classify the self-extinguishing properties of plastics.

Polymer Matrix	Flame Retardant System	Loading (wt. %)	LOI (%)	UL 94 Rating	Source
Conventional FRs					
Rigid PU Foam	Tris(1-chloro- 2- propyl)phosp hate (TCPP)	Varies	~22-24	HB/V-2	[13][14]
Novel FRs					
Rigid PU Foam	Bio-Based (PNC)	15	23.5	V-0	[12]
Polylactic Acid (PLA)	Bio-Based (Starch/Lignin + AP)	20	~26-28	V-0	[12]
Epoxy Resin	Intumescent (APP-PEI)	20	29.5	V-0	
PVDF/PLLA Blend	Nanomaterial (Boehmite Nanorods)	5	30.0	-	[6]

# Experimental Protocols Cone Calorimetry (ASTM E1354 / ISO 5660)

This test measures the heat release rate, smoke production, and mass loss of a sample when exposed to a specific heat flux.



- Specimen Preparation: A 100 mm x 100 mm flat sample of a specified thickness is wrapped in aluminum foil, leaving the top surface exposed, and placed on a load cell to measure mass loss.
- Test Conditions: The sample is irradiated by a conical heater at a constant heat flux, typically between 25 and 50 kW/m².
- Ignition: An electric spark igniter is positioned above the sample to ignite the pyrolysis gases. The time to ignition (TTI) is recorded.
- Data Collection: Throughout the test, the oxygen concentration in the exhaust gas is measured. The heat release rate is calculated based on the principle of oxygen consumption (approximately 13.1 MJ of heat is released per kg of oxygen consumed). Smoke density is measured using a laser system, and the mass of the sample is continuously recorded.[15]
   [16]

## Limiting Oxygen Index (LOI) (ASTM D2863 / ISO 4589)

This test determines the minimum percentage of oxygen in a nitrogen/oxygen mixture that is required to sustain candle-like combustion of a sample.

- Specimen: A small, vertically oriented strip of the material is placed in a glass chimney.
- Gas Flow: A controlled mixture of nitrogen and oxygen is introduced from the bottom of the chimney.
- Ignition: The top edge of the specimen is ignited with a flame.
- Observation: The oxygen concentration is adjusted until the flame is just sustained for a specific period (e.g., 3 minutes) or burns a specific length of the sample.
- Calculation: The LOI is calculated as the volume percentage of oxygen in the final gas mixture. A higher LOI value indicates better flame retardancy.[9][14]

#### **UL 94 Vertical Burn Test**

This test assesses the self-extinguishing characteristics of a vertically oriented polymer specimen after exposure to a small flame.

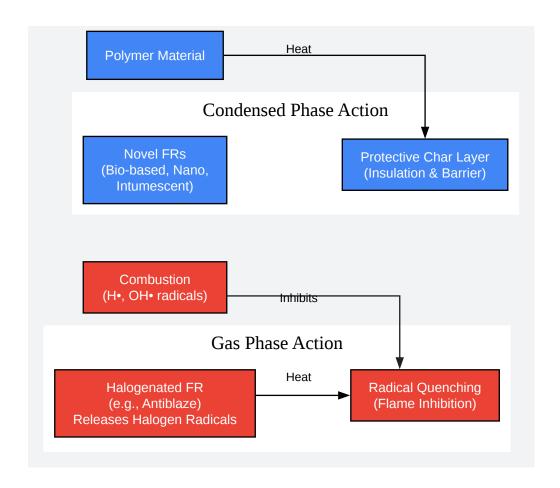


- Specimen: A rectangular bar of the material (125 mm x 13 mm) is clamped vertically.
- Flame Application: A calibrated flame is applied to the bottom edge of the specimen for 10 seconds and then removed. The duration of flaming (t1) is recorded.
- Second Application: Immediately after the flame extinguishes, the burner flame is reapplied for another 10 seconds and removed. The duration of flaming (t2) and glowing (t3) is recorded.
- Classification: Materials are classified as V-0, V-1, or V-2 based on the flaming/glowing times and whether flaming drips ignite a cotton patch placed below the specimen. V-0 is the highest rating, indicating that combustion stops quickly without flaming drips.[6]

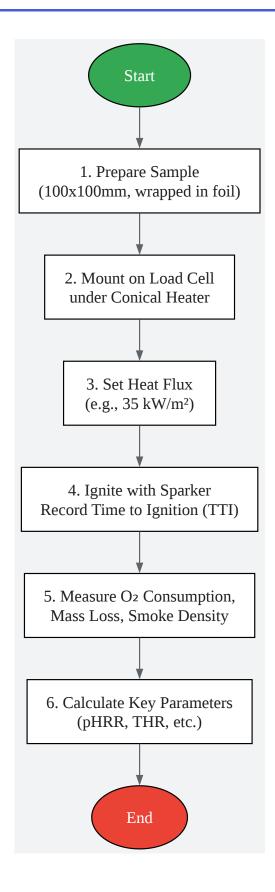
#### **Mechanisms and Workflows**

Visualizing the mechanisms of action and experimental processes can provide deeper insight into the performance of these technologies.

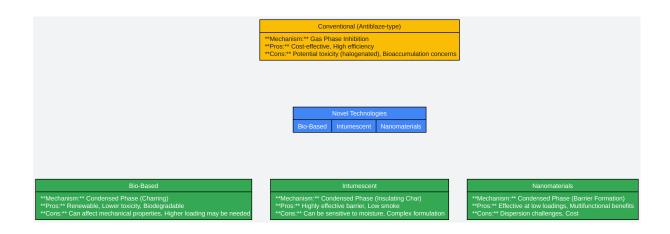












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